

Formulation of 3,4-Dihydroxybenzophenone in Topical Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: 3,4-Dihydroxybenzophenone

CAS No.: 10425-11-3

Cat. No.: B1216044

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

3,4-Dihydroxybenzophenone is a phenolic compound with significant potential in topical formulations, attributed to its antioxidant and UV-absorbing properties. As a derivative of benzophenone, it belongs to a class of compounds recognized for their ability to protect the skin from photodamage. The strategic placement of hydroxyl groups on the catechol moiety of **3,4-Dihydroxybenzophenone** suggests a potent capacity for free radical scavenging, making it a compelling active ingredient for anti-aging and photoprotective skincare products.

This comprehensive guide provides an in-depth exploration of the formulation of **3,4-Dihydroxybenzophenone** in topical applications. Moving beyond a simple recitation of steps, this document elucidates the scientific rationale behind formulation choices, stability testing, and performance evaluation. It is designed to empower researchers and formulation scientists

with the foundational knowledge and practical protocols necessary to harness the full potential of this promising molecule.

Pre-formulation Studies: Characterizing 3,4-Dihydroxybenzophenone

A thorough understanding of the physicochemical properties of **3,4-Dihydroxybenzophenone** is the cornerstone of successful formulation development. These initial studies guide solvent selection, inform stability predictions, and are critical for achieving a safe, effective, and aesthetically pleasing final product.

Physicochemical Properties

A summary of the key physicochemical properties of **3,4-Dihydroxybenzophenone** is presented below.

Property	Value	Reference(s)
Chemical Name	(3,4-dihydroxyphenyl) (phenyl)methanone	[1]
CAS Number	10425-11-3	[1]
Molecular Formula	C ₁₃ H ₁₀ O ₃	[1]
Molecular Weight	214.22 g/mol	[1]
Appearance	Off-white to light yellow powder	[2]
Melting Point	144-148 °C	
UV Absorption	Absorbs UV radiation, a characteristic of benzophenones	[2]

Solubility Assessment

The solubility of **3,4-Dihydroxybenzophenone** in a range of cosmetically acceptable solvents is a critical parameter that dictates its incorporation into various formulation types. While quantitative data for **3,4-Dihydroxybenzophenone** is not extensively published, data from its

isomers, 2,4-Dihydroxybenzophenone and 4,4'-Dihydroxybenzophenone, provide valuable insights. Both are known to be soluble in polar organic solvents like ethanol and acetone and practically insoluble in cold water.[3][4]

Protocol for Solubility Determination:

A pragmatic approach to determining the solubility of **3,4-Dihydroxybenzophenone** involves the following steps:

- Solvent Selection: Choose a panel of solvents commonly used in topical formulations, such as propylene glycol, ethanol, glycerin, isopropyl myristate, and various esters.
- Saturated Solution Preparation: Add an excess amount of **3,4-Dihydroxybenzophenone** to a known volume of each solvent in a sealed vial.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C and 32°C to simulate skin temperature) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: Centrifuge the vials to separate the undissolved solid.
- Quantification: Carefully remove an aliquot of the supernatant, dilute it with a suitable mobile phase, and quantify the concentration of dissolved **3,4-Dihydroxybenzophenone** using a validated HPLC-UV method (see Section 4.2).

Expected Solubility Profile (Qualitative):

Based on its structure and data from related molecules, the following solubility profile can be anticipated:

- High Solubility: Ethanol, Propylene Glycol
- Moderate Solubility: Isopropyl Myristate
- Low to Negligible Solubility: Glycerin, Water, Mineral Oil

Formulation Development: A Rational Approach

The development of a stable and effective topical formulation containing **3,4-Dihydroxybenzophenone** requires careful consideration of the vehicle, excipients, and manufacturing process. The choice of formulation type—be it a cream, gel, or lotion—will depend on the desired skin feel, application area, and target skin layer.

Causality in Excipient Selection

The selection of excipients is not arbitrary; each component should serve a specific function and be compatible with the active ingredient.

- **Solvents and Co-solvents:** As determined in pre-formulation studies, solvents like propylene glycol and ethanol can be used to dissolve **3,4-Dihydroxybenzophenone**. They also act as penetration enhancers.
- **Emollients:** Esters such as isopropyl myristate can be used to improve the sensory properties of the formulation and aid in the solubilization of the active.[5]
- **Gelling Agents:** For gel formulations, carbomers or cellulose derivatives can be used to create the desired viscosity.
- **Emulsifiers:** In cream and lotion formulations, emulsifiers are essential to stabilize the oil and water phases. Non-ionic emulsifiers are often preferred for their low irritation potential.
- **Antioxidants:** To protect **3,4-Dihydroxybenzophenone** from degradation and to bolster the antioxidant capacity of the formulation, the inclusion of other antioxidants like Vitamin E (tocopherol) or Butylated Hydroxytoluene (BHT) is recommended.
- **Preservatives:** A broad-spectrum preservative system is necessary to prevent microbial contamination.

Example Formulations

While specific formulations for **3,4-Dihydroxybenzophenone** are not readily available in the public domain, the following model formulations for a cream and a gel can serve as excellent starting points for development.

Table 1: Model Oil-in-Water (O/W) Cream Formulation

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Vehicle	q.s. to 100
	Glycerin	Humectant	3.00
	Propylene Glycol	Solvent, Humectant	5.00
	Disodium EDTA	Chelating Agent	0.10
B	Glyceryl Stearate & PEG-100 Stearate	Emulsifier	4.00
	Cetyl Alcohol	Thickener, Emollient	2.00
	Isopropyl Myristate	Emollient, Solvent	5.00
	Dimethicone	Emollient	1.00
C	3,4-Dihydroxybenzophenone	Active Ingredient	1.00 - 3.00
	Tocopherol (Vitamin E)	Antioxidant	0.50
D	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
	Fragrance	Fragrance	0.20

Protocol for Cream Formulation:

- Heat Phase A and Phase B separately to 75°C.
- Add Phase B to Phase A with continuous homogenization.
- Cool the emulsion to 40°C with gentle stirring.
- In a separate vessel, dissolve Phase C in a portion of the propylene glycol from Phase A.
- Add the solution of Phase C to the emulsion and mix until uniform.

- Add the components of Phase D individually, mixing well after each addition.
- Adjust the pH if necessary and continue stirring until the cream is uniform.

Table 2: Model Hydroalcoholic Gel Formulation

Ingredient (INCI Name)	Function	% w/w
Deionized Water	Vehicle	q.s. to 100
Carbomer	Gelling Agent	0.80
Propylene Glycol	Solvent, Humectant	10.00
Ethanol	Solvent, Penetration Enhancer	15.00
3,4-Dihydroxybenzophenone	Active Ingredient	1.00 - 3.00
Triethanolamine	Neutralizer	q.s. to pH 6.0
Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00

Protocol for Gel Formulation:

- Disperse the Carbomer in deionized water with gentle stirring.
- In a separate vessel, dissolve the **3,4-Dihydroxybenzophenone** in the ethanol and propylene glycol.
- Slowly add the active ingredient solution to the Carbomer dispersion and mix until uniform.
- Neutralize the gel with triethanolamine to the desired pH and viscosity.
- Add the preservative and mix until uniform.

Mechanism of Action: Antioxidant and Photoprotective Effects

The efficacy of **3,4-Dihydroxybenzophenone** in topical formulations is rooted in its molecular structure, which enables it to function as a potent antioxidant and a broad-spectrum UV absorber.

Antioxidant Activity: Free Radical Scavenging

The dihydroxy substitution on the phenyl ring is the key to the antioxidant activity of **3,4-Dihydroxybenzophenone**. Phenolic compounds, particularly those with a catechol (ortho-dihydroxy) structure, are excellent hydrogen donors. They can neutralize highly reactive free radicals, such as reactive oxygen species (ROS), by donating a hydrogen atom, thereby terminating the damaging chain reactions of oxidation.[6]

The proposed mechanism involves the donation of a hydrogen atom from one of the hydroxyl groups to a free radical ($R\bullet$), resulting in a stable phenoxyl radical. This phenoxyl radical is stabilized by resonance, which delocalizes the unpaired electron across the aromatic ring, making it significantly less reactive than the initial free radical.

Caption: Free radical scavenging by **3,4-Dihydroxybenzophenone**.

UV Absorption

Benzophenones are characterized by their ability to absorb UV radiation and dissipate the energy as heat, which prevents the UV rays from penetrating the skin and causing cellular damage. The electronic structure of the benzophenone molecule allows for the absorption of photons in the UVA and UVB range, leading to electronic excitation. This excited state is then rapidly deactivated through non-radiative pathways, returning the molecule to its ground state without undergoing photochemical degradation.

Analytical Methods for Quality Control

Robust analytical methods are essential for ensuring the quality, stability, and performance of topical formulations containing **3,4-Dihydroxybenzophenone**.

Sample Preparation from a Cream Matrix

The extraction of **3,4-Dihydroxybenzophenone** from a complex cream matrix is a critical first step for accurate quantification.

Protocol for Extraction:

- Accurately weigh approximately 1 gram of the cream into a 50 mL centrifuge tube.
- Add 10 mL of a suitable solvent, such as methanol or acetonitrile.
- Vortex for 2 minutes to disperse the cream.
- Sonicate for 15 minutes to ensure complete extraction.
- Centrifuge at 4000 rpm for 10 minutes to separate the excipients.
- Filter the supernatant through a 0.45 μm syringe filter into an HPLC vial.

Stability-Indicating HPLC Method

A stability-indicating HPLC method is one that can accurately quantify the active ingredient in the presence of its degradation products, impurities, and other formulation excipients.

Table 3: Recommended HPLC-UV Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (Gradient or Isocratic)
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30°C
Detection	UV at an appropriate wavelength (determined by UV scan)

Method Development and Validation:

The method should be validated according to ICH guidelines, including specificity, linearity, range, accuracy, precision, and robustness.[7] Forced degradation studies (acid, base, oxidation, heat, and light) should be performed to demonstrate the stability-indicating nature of the method.

Caption: Workflow for HPLC analysis of **3,4-Dihydroxybenzophenone** in a cream.

Performance and Stability Testing

Stability Testing Protocol

Stability testing is crucial to determine the shelf-life of the product and to ensure that it remains safe and effective under various storage conditions.

Protocol for Stability Study:

- Batch Preparation: Prepare three batches of the final formulation.
- Packaging: Package the product in the intended commercial packaging.
- Storage Conditions: Store the samples at the following conditions as per ICH guidelines:
 - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
 - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Testing Timepoints: Test the samples at 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term conditions, and at 0, 1, 2, 3, and 6 months for accelerated conditions.
- Parameters to Evaluate:
 - Physical: Appearance, color, odor, pH, viscosity, and phase separation.
 - Chemical: Assay of **3,4-Dihydroxybenzophenone** and quantification of any significant degradation products.
 - Microbiological: Microbial limits testing.

In Vitro Skin Permeation Testing (IVPT)

IVPT is a valuable tool for assessing the rate and extent of skin penetration and permeation of **3,4-Dihydroxybenzophenone** from a topical formulation. The Franz diffusion cell is the most commonly used apparatus for this purpose.

Protocol for IVPT using Franz Diffusion Cells:

- **Skin Preparation:** Use excised human or porcine skin, dermatomed to a thickness of approximately 500 μm .
- **Franz Cell Assembly:** Mount the skin between the donor and receptor chambers of the Franz diffusion cell, with the stratum corneum facing the donor chamber.
- **Receptor Fluid:** Fill the receptor chamber with a suitable receptor fluid (e.g., phosphate-buffered saline with a solubilizing agent if necessary) and maintain at 32°C.
- **Dosing:** Apply a finite dose of the formulation (e.g., 5-10 mg/cm^2) to the skin surface in the donor chamber.
- **Sampling:** At predetermined time intervals (e.g., 1, 2, 4, 6, 8, 12, and 24 hours), collect samples from the receptor fluid and replace with fresh, pre-warmed receptor fluid.
- **Analysis:** Analyze the samples for the concentration of **3,4-Dihydroxybenzophenone** using a validated analytical method (e.g., HPLC-UV or LC-MS/MS).
- **Data Analysis:** Calculate the cumulative amount of **3,4-Dihydroxybenzophenone** permeated per unit area over time and determine the steady-state flux (J_{ss}) and permeability coefficient (K_p).

Caption: Workflow for In Vitro Skin Permeation Testing.

Safety and Regulatory Considerations

While specific regulatory limits for **3,4-Dihydroxybenzophenone** in cosmetics are not as clearly defined as for some of its isomers like Benzophenone-3 and Benzophenone-4, it is essential to adhere to good manufacturing practices and to conduct a thorough safety assessment of the final formulation.

- **Related Compounds:** Benzophenone-3 is permitted as a UV filter in cosmetic products in the EU at concentrations up to 6% in most product types, with some restrictions for body creams and sprays.[8] Benzophenone-4 is considered safe up to 5%. These regulations provide a useful reference point for the potential safe use levels of **3,4-Dihydroxybenzophenone**, although direct read-across is not always appropriate.
- **Safety Assessment:** A comprehensive safety assessment of the final formulation should be conducted by a qualified safety assessor. This should include an evaluation of the toxicological profile of all ingredients and the potential for skin irritation and sensitization of the final product. The Cosmetic Ingredient Review (CIR) has assessed the safety of several benzophenones and concluded that they are safe in the present practices of use and concentration.[9][10] While a specific review for **3,4-Dihydroxybenzophenone** was not found, the data on related isomers is encouraging.

Conclusion

The successful formulation of **3,4-Dihydroxybenzophenone** in topical applications hinges on a systematic, science-driven approach. This guide has provided a comprehensive framework, from initial pre-formulation characterization to detailed protocols for formulation, analysis, and performance testing. By understanding the underlying scientific principles and adhering to rigorous experimental methodologies, researchers and formulators can unlock the potential of **3,4-Dihydroxybenzophenone** as a valuable active ingredient in the next generation of antioxidant and photoprotective skincare products.

References

- PubChem. 2,4-Dihydroxybenzophenone. [[Link](#)]
- PubChem. **3,4-Dihydroxybenzophenone**. [[Link](#)]
- ACS Publications. 2,4'-Dihydroxybenzophenone: A Promising Anti-Inflammatory Agent Targeting Toll-like Receptor 4/Myeloid Differentiation Factor 2-Mediated Mitochondrial Reactive Oxygen Species Production during Lipopolysaccharide-Induced Systemic Inflammation. [[Link](#)]
- Google Patents.

- Cosmetic Ingredient Review. Amended Safety Assessment of Benzophenones as Used in Cosmetics (2021). [\[Link\]](#)
- Taylor & Francis Online. STABILITY INDICATING HPLC METHOD FOR THE DETERMINATION OF BENZOPHENONE-3 AND AVOBENZONE IN COSMETIC FORMULATIONS. [\[Link\]](#)
- European Commission. OPINION on benzophenone - 4 (CAS No. 4065-45-6, EC No. 223-772-2). [\[Link\]](#)
- ResearchGate. Skin penetration and photoprotection of topical formulations containing benzophenone-3 solid lipid microparticles prepared by the solvent-free spray-congealing technique. [\[Link\]](#)
- CP Lab Safety. **3,4-Dihydroxybenzophenone**, 25g, Each. [\[Link\]](#)
- PubMed. Skin penetration and photoprotection of topical formulations containing benzophenone-3 solid lipid microparticles prepared by the solvent-free spray-congealing technique. [\[Link\]](#)
- ResearchGate. Stability indicating HPLC method for the determination of benzophenone-3 and avobenzone in cosmetic formulations. [\[Link\]](#)
- National Center for Biotechnology Information. Acute toxicity and ecological risk assessment of 4,4'-dihydroxybenzophenone, 2,4,4'-trihydroxybenzophenone and 4-MBC in ultraviolet (UV)-filters. [\[Link\]](#)
- Google Patents. CN103342634A - Synthesis method of 4, 4'-dihydroxy benzophenone.
- PubMed. Radical Scavenger Activity of Different 3',4'-dihydroxyflavonols and 1,5-dicaffeoylquinic Acid Studied by Inhibition of Chemiluminescence. [\[Link\]](#)
- Cosmetic Ingredient Review. Amended Safety Assessment of Benzophenones as Used in Cosmetics (2020). [\[Link\]](#)
- MDPI. DPPH Radical Scavenging Assay. [\[Link\]](#)

- ResearchGate. Characterization of sunscreen cream containing benzophenone-3,3',4,4'-tetracarboxylate dianhydride. [[Link](#)]
- CIRS Group. SCCS Issued Final Opinion on the Safety of Benzophenone-4. [[Link](#)]
- MDPI. Toxicokinetics, Percutaneous Absorption and Tissue Distribution of Benzophenone-3, an UV Filtering Agent, in Rats. [[Link](#)]
- Solubility of Things. 2,4-Dihydroxybenzophenone. [[Link](#)]
- GOV.UK. SCIENTIFIC ADVISORY GROUP ON CHEMICAL SAFETY OF NON-FOOD AND NON-MEDICINAL CONSUMER PRODUCTS (SAG-CS). [[Link](#)]
- UI Scholars Hub. Free-Radical Scavenging Activity and Total Phenolic Compounds of Red and Green Poinsettia Leaves (*Euphorbia pulcherrima* Willd.). [[Link](#)]
- MDPI. Determination of Benzophenones in Water and Cosmetics Samples: A Comparison of Solid-Phase Extraction and Microextraction by Packed Sorbent Methods. [[Link](#)]
- Ataman Kimya. ISOPROPYL MYRISTATE. [[Link](#)]
- European Patent Office. TOPICAL PHARMACEUTICAL FORMULATION - EP 4108234 A1. [[Link](#)]
- Cosmeservice. European Commission requests SCCS opinion on Benzophenone-4. [[Link](#)]
- BioSam. COSMETIC PRODUCT SAFETY REPORT. [[Link](#)]
- PubMed. Antioxidant activity of 3,4,5-trihydroxyphenylacetamide derivatives. [[Link](#)]
- Photrio.com Photography Forums. Solubility of photographic chemicals in propylene glycol. [[Link](#)]
- Google Patents. United States Patent[11]. [[Link](#)]
- PubMed. A comparative study of the in vitro dermal absorption of radiolabeled benzophenone through human skin. [[Link](#)]

- Cosmetic Ingredient Review. Safety Assessment of 1,2,4-Trihydroxybenzene as Used in Cosmetics. [[Link](#)]
- European Commission. Benzophenone-3. [[Link](#)]
- ChemSources. **3,4-dihydroxybenzophenone** suppliers USA. [[Link](#)]
- Frontiers. Evaluation of the in vitro permeation parameters of topical ketoprofen and lidocaine hydrochloride from transdermal Pentravan® products through human skin. [[Link](#)]
- MDPI. Free Radical Scavenging and Antioxidant Activities of Silymarin Components. [[Link](#)]
- Unich. A stability indicating RP-HPLC-UV assay method for the simultaneous determination of hydroquinone, tretinoin. [[Link](#)]
- Madar Corporation. Isopropyl Myristate. [[Link](#)]
- International Online Medical Council (IOMC). HPLC Determination of Some frequently used Parabens in Sunscreens. [[Link](#)]

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Sources

- 1. 3,4-Dihydroxybenzophenone | C13H10O3 | CID 165870 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. 2,4-Dihydroxybenzophenone | C13H10O3 | CID 8572 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS 611-99-4: 4,4'-Dihydroxybenzophenone | CymitQuimica [cymitquimica.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. scholarhub.ui.ac.id [scholarhub.ui.ac.id]

- [7. tandfonline.com \[tandfonline.com\]](https://www.tandfonline.com)
- [8. Benzophenone-3 - Public Health - European Commission \[health.ec.europa.eu\]](https://health.ec.europa.eu)
- [9. cir-safety.org \[cir-safety.org\]](https://www.cir-safety.org)
- [10. cir-safety.org \[cir-safety.org\]](https://www.cir-safety.org)
- [11. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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